

Solubility of potassium tetracyanonickelate in different solvents

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Compound of Interest

Compound Name: *Tetracyano nickel*

Cat. No.: *B1223027*

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An In-Depth Technical Guide to the Solubility of Potassium Tetracyanonickelate in Various Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of potassium tetracyanonickelate ($K_2[Ni(CN)_4]$), a compound of interest in various chemical and pharmaceutical applications. This document outlines the compound's solubility profile in aqueous and non-aqueous solvents, presents detailed experimental protocols for solubility determination, and includes visualizations to aid in understanding the experimental workflow.

Introduction

Potassium tetracyanonickelate, also known as potassium nickel cyanide, is a yellow, water-soluble solid.^[1] It is an inorganic coordination compound with the formula $K_2[Ni(CN)_4]$.^[1] Understanding its solubility is crucial for applications such as electroplating, chemical synthesis, and potentially in the development of novel therapeutic agents. This guide summarizes the available quantitative solubility data and provides detailed methodologies for its determination.

Quantitative Solubility Data

The solubility of a substance is defined as the maximum amount of that substance that can be dissolved in a given amount of solvent at a specific temperature to form a saturated solution.

The following tables summarize the known quantitative solubility data for potassium tetracyanonickelate in various solvents.

Table 1: Solubility of Potassium Tetracyanonickelate in Aqueous Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Reference
Water (H ₂ O)	20	Data typically found in the CRC Handbook of Chemistry and Physics.[1]	[1]
Liquid Ammonia (NH ₃)	Boiling Point	~45	

Note: While the CRC Handbook of Chemistry and Physics is a standard reference for this type of data, the specific values were not accessible through the performed searches. Researchers should consult the latest edition of this handbook for precise figures.[1]

Table 2: Qualitative Solubility of Potassium Tetracyanonickelate in Organic Solvents

Solvent	Chemical Formula	Qualitative Solubility
Methanol	CH ₃ OH	No quantitative data available. Generally expected to be sparingly soluble to insoluble.
Ethanol	C ₂ H ₅ OH	No quantitative data available. Generally expected to be sparingly soluble to insoluble.
Acetone	C ₃ H ₆ O	No quantitative data available. Generally expected to be sparingly soluble to insoluble.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for many research and development applications. The following are detailed methodologies for determining the solubility of potassium tetracyanonickelate.

Gravimetric Method

The gravimetric method is a classical and highly accurate technique for determining the solubility of a solid in a liquid. It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials:

- Potassium tetracyanonickelate(II)
- Solvent of interest (e.g., distilled water, ethanol)
- Thermostatic water bath or incubator
- Calibrated volumetric flasks and pipettes
- Analytical balance
- Drying oven
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dishes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of potassium tetracyanonickelate to a known volume of the solvent in a sealed container.
 - Place the container in a thermostatic water bath set to the desired temperature.
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the bottom of the container is necessary to

confirm saturation.

- Sample Withdrawal and Filtration:
 - Allow the solution to stand undisturbed at the set temperature until the excess solid has settled.
 - Carefully withdraw a precise volume of the supernatant using a pre-heated or pre-cooled pipette (to match the solution temperature) to avoid precipitation or dissolution.
 - Immediately filter the withdrawn sample using a syringe filter into a pre-weighed, dry evaporating dish. The filter should also be at the experimental temperature.
- Evaporation and Weighing:
 - Place the evaporating dish containing the filtered saturated solution in a drying oven set to a temperature that will evaporate the solvent without decomposing the solute (e.g., 100-110 °C for aqueous solutions).
 - Continue drying until a constant weight of the residue is achieved.
 - Cool the evaporating dish in a desiccator to room temperature and weigh it on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solute by subtracting the initial weight of the empty evaporating dish from the final weight.
 - The solubility can then be expressed in various units, such as grams of solute per 100 mL of solvent or moles of solute per liter of solution.



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Gravimetric method workflow for solubility determination.

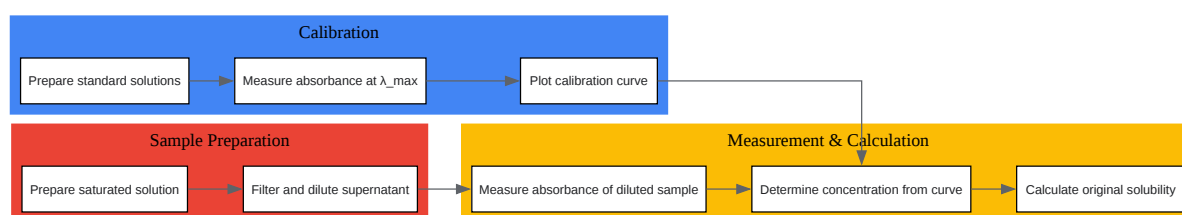
UV-Visible Spectrophotometry Method

Given that potassium tetracyanonickelate solutions are colored, UV-Visible spectrophotometry can be a rapid and effective alternative for determining its concentration in a saturated solution. This method relies on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species.

Procedure:

- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of potassium tetracyanonickelate of known concentrations in the solvent of interest.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution as described in the gravimetric method (Section 3.1, step 1).
 - Withdraw and filter a sample of the supernatant as described in Section 3.1, step 2.
 - Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of the diluted solution.

- Calculate the concentration of the original saturated solution by accounting for the dilution factor.



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UV-Vis spectrophotometry workflow for solubility.

Conclusion

This technical guide has summarized the available information on the solubility of potassium tetracyanonickelate and provided detailed experimental protocols for its determination. While quantitative data in organic solvents is lacking, the presented methodologies, particularly the gravimetric and UV-Visible spectrophotometry methods, provide a solid foundation for researchers to accurately determine the solubility of this compound in various solvent systems relevant to their work. Accurate solubility data is a critical parameter in the successful design and implementation of processes in chemical synthesis, materials science, and drug development.

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References

- 1. dl.icdst.org [dl.icdst.org]
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